Application Note: Structural Determination of Bicalutamide Sulfoxide via X-Ray Crystallography

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Compound of Interest

Compound Name:	*Bicalutamide Sulfoxide*
CAS No.:	*945419-64-7*
Cat. No.:	*B569652*

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Executive Summary

Bicalutamide (Casodex) is a non-steroidal anti-androgen used extensively in the treatment of prostate cancer. A critical quality attribute (CQA) in drug development is the characterization of degradation products and metabolites. **Bicalutamide Sulfoxide** (often designated as Impurity A in pharmacopeial monographs) is formed via the oxidation of the thioether linkage.

This application note provides a rigorous protocol for the isolation, crystallization, and X-ray crystallographic characterization of **Bicalutamide Sulfoxide**. Unlike the parent molecule, the sulfoxide moiety introduces a second center of chirality at the sulfur atom, creating a pair of diastereomers (assuming the starting material is the racemate) or specific stereoisomers (if starting from enantiopure Bicalutamide). Resolving this structural complexity is the primary focus of this guide.

Chemical Context & Stereochemical Challenge

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Bicalutamide contains a chiral carbon atom. The oxidation of the sulfide (-S-) to sulfoxide (-S(=O)-) creates a new stereocenter.

- Parent: (

)-Bicalutamide (1 chiral center).

- Target: **Bicalutamide Sulfoxide** (2 chiral centers: Carbon and Sulfur).

- Result: A mixture of four potential stereoisomers (two enantiomeric pairs of diastereomers).

Crystallographic Implication: Standard crystallization of the bulk oxidized material often yields disordered structures or oils. Successful diffraction requires the separation of diastereomers or the identification of a solvent system that selectively crystallizes one diastereomer.

Diagram 1: Stereochemical Generation Workflow

The following diagram illustrates the pathway from the parent drug to the complex stereochemical mixture of the sulfoxide.

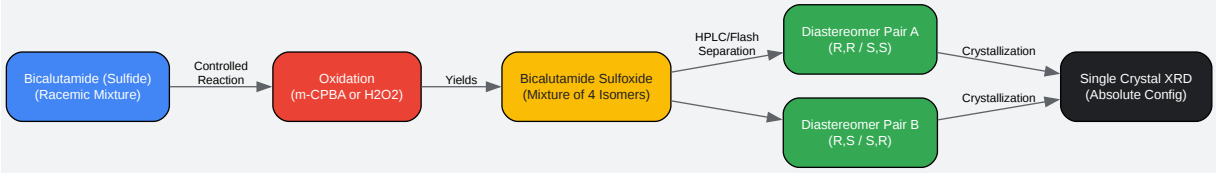

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Figure 1: Stereochemical expansion during the metabolic oxidation of Bicalutamide. Successful crystallography requires isolation of diastereomeric pairs.

Protocol: Synthesis and Enrichment

Before crystallization, the sulfoxide must be generated without over-oxidation to the sulfone.

Materials

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- Bicalutamide (Standard grade)
- Sodium Periodate (

) - Preferred over m-CPBA for selectivity.
- Methanol/Water (1:1 v/v)

Methodology

- Dissolution: Dissolve 1.0 g of Bicalutamide in 50 mL Methanol/Water (1:1).
- Oxidation: Add 1.1 equivalents of

  dropwise at 0°C.
  - Expert Insight: Low temperature is crucial. Room temperature promotes sulfone formation (over-oxidation).
- Monitoring: Monitor via HPLC every 30 minutes. Stop reaction when Sulfoxide:Sulfone ratio is >95:5.
- Extraction: Quench with sodium bisulfite, extract with Ethyl Acetate.
- Diastereomer Separation (Critical): Use Flash Chromatography (Silica gel, Hexane:Ethyl Acetate gradient). The two diastereomeric pairs usually have distinct Rf values (

). Isolate the major diastereomer for crystallization.

Protocol: Crystallization Screening

Sulfoxides are significantly more polar than their sulfide counterparts and are prone to forming hygroscopic oils. The "Anti-Solvent Vapor Diffusion" method is the most robust for this class of molecule.

Solvent Systems Table

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Solvent (Host)	Anti-Solvent	Suitability	Notes
Methanol	Water	High	Good for polar sulfoxides; risk of hydration.
Acetonitrile	Isopropyl Ether	Medium	Good for anhydrous forms; slow diffusion required.
Ethyl Acetate	Pentane	High	Excellent for separating diastereomers.
Acetone	Cyclohexane	Low	Often yields oils due to rapid evaporation.

Step-by-Step Vapor Diffusion Protocol

- Preparation: Dissolve 20 mg of the isolated **Bicalutamide Sulfoxide** diastereomer in 0.5 mL of Ethyl Acetate (Host) in a small HPLC vial. Ensure the solution is near saturation but clear.
- Setup: Place the open HPLC vial inside a larger 20 mL scintillation vial containing 3 mL of Pentane (Anti-solvent).
- Sealing: Cap the large vial tightly.
- Incubation: Store at 4°C in a vibration-free environment.
  - Causality: The 4°C temperature reduces solubility and kinetic energy, promoting ordered lattice formation over amorphous precipitation.
- Observation: Check for crystals after 48–72 hours using polarized light microscopy.

Protocol: X-Ray Data Collection & Refinement

Once a single crystal (approx.

mm) is harvested, follow this data collection strategy.

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Cryoprotection

Bicalutamide derivatives often contain disordered trifluoromethyl groups. Data collection at 100 K is mandatory to minimize thermal ellipsoids and resolve fluorine positions.

- Method: Dip crystal in Paratone-N oil and flash cool in a liquid nitrogen stream.

Beamline/Source Selection

- Copper (

  ,

  Å):Recommended.

  - Reasoning: The anomalous scattering signal (

) of Sulfur is significantly stronger with Cu radiation than Mo radiation. This is critical for determining the absolute configuration (Flack parameter) if the crystal is non-centrosymmetric.

- Molybdenum (

  ,

  Å): Acceptable if the crystal diffracts poorly (high angle data needed) or if the unit cell is very large.

Refinement Strategy (SHELXL/OLEX2)

- Space Group Determination: Expect monoclinic or triclinic systems (

  or

  are common for this class).

- Disorder Handling: The

  group on the Bicalutamide scaffold often rotates. Use the PART command in SHELXL to model rotational disorder if electron density suggests two positions.

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- Chirality Check:
  - Refine the Flack parameter (

).
  - indicates correct absolute structure.
  - indicates inverted structure.
  - Note: Since **Bicalutamide Sulfoxide** has two chiral centers, verifying the relative stereochemistry (syn vs anti) is often sufficient if the carbon chirality is known from the starting material.

Diagram 2: Crystallographic Decision Tree

This logic flow ensures data integrity during the refinement process.

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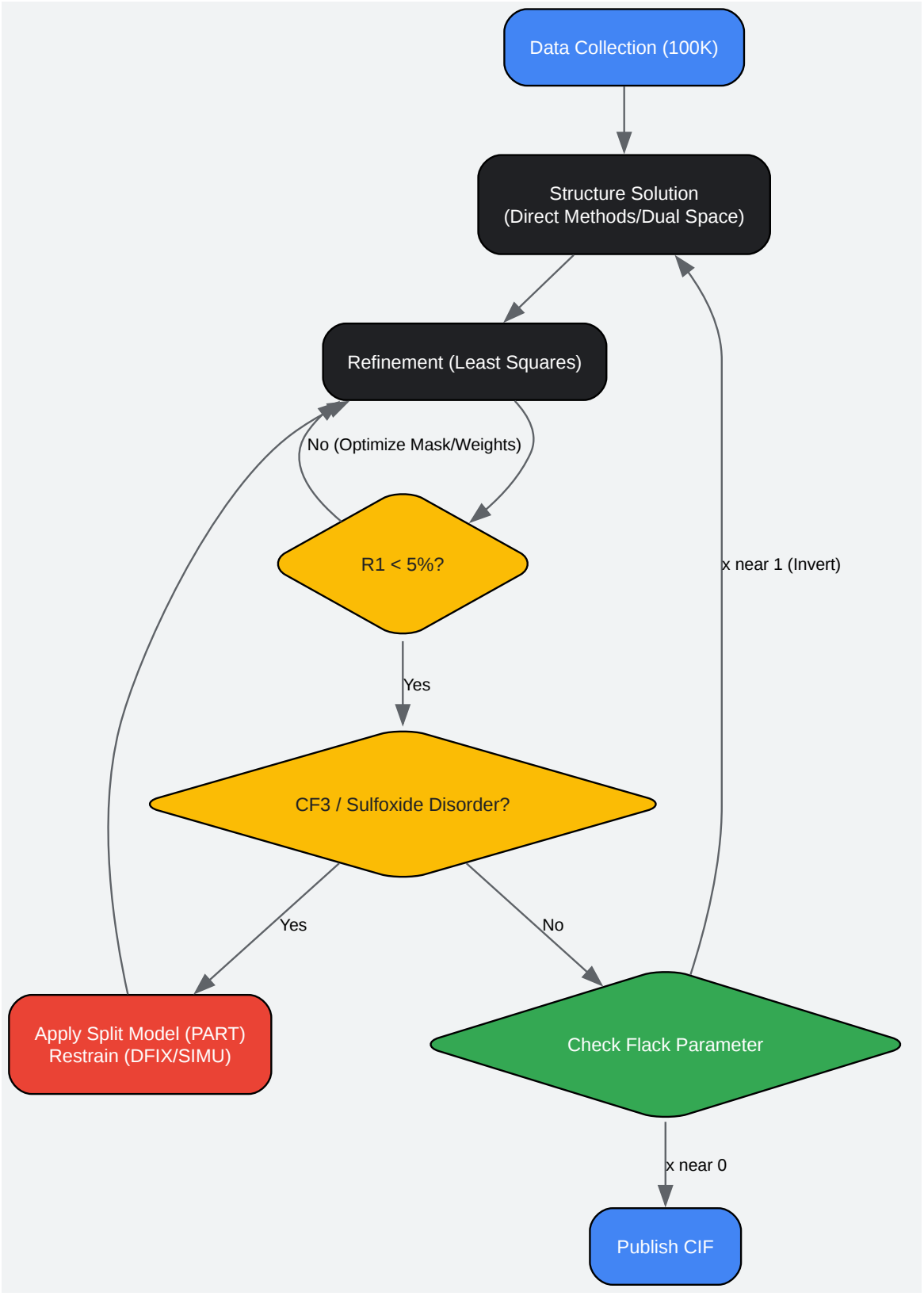

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Figure 2: Decision matrix for refining the crystal structure of **Bicalutamide Sulfoxide**, highlighting disorder management.

Expected Structural Features

Based on the pharmacophore of Bicalutamide, the following interactions should be validated in the solved structure:

- Hydrogen Bonding: Expect a strong intermolecular hydrogen bond between the amide nitrogen (donor) and the sulfoxide oxygen (acceptor). This often dictates the crystal packing.
- Conformation: The relative orientation of the p-fluorophenyl and the nitrile-containing ring is critical for AR binding. The sulfoxide oxygen usually orients to minimize steric clash with the methyl group on the chiral carbon.
- Chirality: The structure must confirm whether the oxidation occurred syn or anti to the hydroxyl group.

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